

Technical Support Center: Decontamination of Lab Surfaces from Iodine-125

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Compound of Interest

Compound Name: **Iodine-125**

Cat. No.: **B085253**

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Iodine-125** (I-125).

Frequently Asked Questions (FAQs)

Q1: What are the first steps I should take in case of an I-125 spill?

A1: In the event of an I-125 spill, your immediate priorities are to prevent the spread of contamination and to ensure personnel safety.

- Alert personnel: Immediately notify everyone in the laboratory of the spill.
- Isolate the area: Cordon off the contaminated area to prevent entry.
- Confine the spill: If the spill is liquid, cover it with absorbent paper, starting from the outside and working inwards to prevent splashing. For solid spills, use forceps to handle any visible material.
- Personal Protective Equipment (PPE): Ensure you are wearing appropriate PPE, including a lab coat, double gloves, and safety glasses.[\[1\]](#)[\[2\]](#)
- Inform the Radiation Safety Officer (RSO): Report the spill to your institution's RSO for guidance and assistance.[\[3\]](#)

Q2: What type of detector is most effective for detecting I-125 contamination?

A2: A survey meter with a thin crystal sodium iodide (NaI) probe is the recommended instrument for detecting I-125.[\[4\]](#) Standard Geiger-Müller (GM) probes are not very efficient at detecting the low-energy gamma rays emitted by I-125 and should only be used for identifying gross contamination.[\[5\]](#)

Q3: What is the action limit for I-125 surface contamination?

A3: The action limit for removable I-125 contamination is typically 220 disintegrations per minute (dpm) per 100 cm². Any area with contamination exceeding this limit must be decontaminated.[\[1\]](#)

Q4: How can I minimize the volatilization of I-125 during experiments and decontamination?

A4: Unbound radioiodine can be volatile. To minimize this risk:

- Handle all open sources of I-125 in a certified fume hood.[\[1\]](#)
- Avoid acidic conditions, as they increase the volatility of iodine. Maintain a pH greater than 7 in I-125 solutions.[\[4\]](#)
- Do not freeze NaI-125 solutions, as this can lead to subsequent volatilization upon thawing.[\[6\]](#)
- Use a solution of alkaline sodium thiosulfate to chemically stabilize I-125, especially during spill cleanup.[\[5\]](#)

Troubleshooting Guides

Problem: After decontamination, my survey meter still shows readings above the background level.

- Possible Cause 1: Ineffective Decontamination Agent. The chosen cleaning agent may not be effective for I-125 on the specific surface material.
 - Solution: Switch to a different decontamination agent. Commercial decontaminants specifically designed for radioisotopes, such as those with a strong affinity for iodine, may

be more effective. Some studies suggest that for certain non-porous surfaces like stainless steel, tap water can be as effective as some commercial decontaminants for other radioisotopes, though specific data for I-125 is limited.

- Possible Cause 2: Porous Surface. The contamination may have penetrated a porous surface, making it difficult to remove completely.
 - Solution: For porous surfaces, repeated decontamination cycles may be necessary. If contamination persists, the item may need to be disposed of as radioactive waste. Consult your RSO for guidance on appropriate disposal procedures.
- Possible Cause 3: Contamination Has Spread. The decontamination procedure itself may have inadvertently spread the contamination.
 - Solution: When cleaning, always wipe from the outer edge of the contaminated area towards the center. Use a fresh piece of absorbent material for each wipe to avoid re-contaminating the surface.
- Possible Cause 4: Fixed Contamination. The radioactivity may be fixed to the surface and not removable by standard cleaning methods.
 - Solution: If the contamination cannot be removed, the area or equipment must be clearly labeled with the radioisotope (I-125), the date, and the measured activity. If possible, shield the contaminated item and restrict access to the area. Inform your RSO immediately.[3]

Problem: I have contamination on my skin or clothing.

- Solution for Skin Contamination:
 - Do not abrade the skin.
 - Wash the affected area gently with lukewarm water and a mild soap.
 - Rinse thoroughly and pat dry with a clean paper towel.
 - Monitor the skin with an appropriate survey meter.

- If contamination persists after several washes, contact your RSO.[3]
- Solution for Clothing Contamination:
 - Remove the contaminated clothing carefully to avoid spreading the contamination.
 - Place the clothing in a labeled radioactive waste bag.
 - Contact your RSO for instructions on decontamination or disposal of the clothing.

Data Presentation

Table 1: Overview of Decontamination Agents for **Iodine-125**

Decontaminant	Type	Recommended Use	Efficacy Notes
<hr/>			
Commercial Radio-Decontaminants			
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Bind-It™	Ready-to-use spray, concentrate, hand soap	Specifically designed for radioiodine.	Has a unique affinity for I-123, I-125, and I-131, binding the radioiodine in solution for easier removal. [5]
Count Off™	Commercial Decontaminant	General purpose radio-decontamination.	Mentioned as an effective commercial remover for I-125. [3]
Radiacwash™	Commercial Decontaminant	General purpose radio-decontamination.	A commonly referenced commercial decontaminant.
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Chemical Stabilizers			
Alkaline Sodium Thiosulfate	0.1 M NaI, 0.1 M NaOH, and 0.1 M Na ₂ S ₂ O ₃	To chemically stabilize I-125 during spill cleanup.	Reduces the volatility of I-125 by reducing it to a non-volatile form. [5]
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General Cleaning Agents			
Soap and Water	Mild Detergent Solution	Personal decontamination (skin).	Generally effective for removing surface contamination from skin with gentle washing. [3]
Water	Solvent	Surface cleaning.	For some non-porous surfaces and other radionuclides, tap water has been shown to be as effective as

some commercial decontaminants. Its effectiveness for I-125 can vary based on the surface.

Note: The effectiveness of any decontamination agent can be influenced by the type of surface, the chemical form of the I-125, and the age of the contamination.

Experimental Protocols

Protocol 1: Surface Decontamination and Verification

Objective: To decontaminate a surface contaminated with I-125 and verify the effectiveness of the decontamination.

Materials:

- Appropriate PPE (lab coat, double gloves, safety glasses)
- Absorbent paper or pads
- Selected decontamination agent (see Table 1)
- Waste container for radioactive materials
- Survey meter with a NaI probe
- Swipe test materials (e.g., filter paper or cotton swabs)
- Liquid scintillation counter or gamma counter

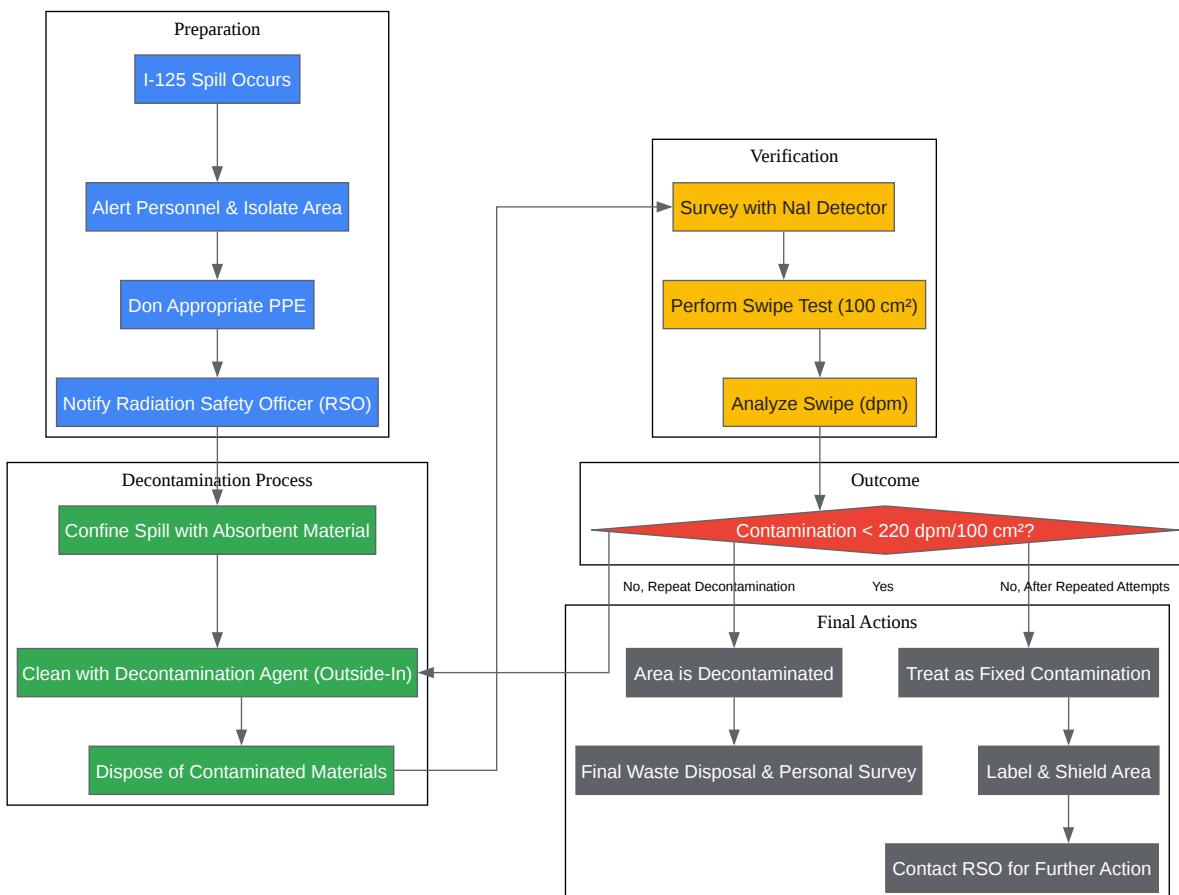
Procedure:

- Preparation:
 - Ensure all personnel are wearing appropriate PPE.

- Isolate the contaminated area.
- Prepare the chosen decontamination agent according to the manufacturer's instructions.
- Decontamination:
 - Place absorbent paper over the spill to soak up any liquid.
 - Apply the decontamination agent to a clean piece of absorbent paper.
 - Wipe the contaminated area, starting from the outside and moving inward. Use a single, sweeping motion for each wipe to avoid re-contamination.
 - Dispose of the used absorbent paper in the designated radioactive waste container.
 - Repeat the wiping process with fresh absorbent paper and decontaminant until the area is visibly clean.
- Initial Survey:
 - Using a survey meter with a NaI probe, perform a slow and thorough survey of the decontaminated area to check for any remaining contamination.
- Swipe Test for Removable Contamination:
 - Take a swipe (e.g., filter paper) and wipe an area of 100 cm² within the decontaminated zone.
 - Analyze the swipe using a liquid scintillation counter or a gamma counter to quantify the removable contamination in dpm.
- Verification:
 - If the swipe test result is below the action limit of 220 dpm/100 cm², the area is considered decontaminated.
 - If the result is above the action limit, repeat the decontamination and verification process.

- If, after repeated attempts, the contamination level remains above the action limit, treat it as fixed contamination, label the area accordingly, and contact the RSO.[1]
- Final Steps:
 - Properly dispose of all contaminated materials in the radioactive waste.
 - Monitor your hands and clothing for any contamination before leaving the area.
 - Wash your hands thoroughly.

Mandatory Visualization

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Caption: Workflow for **Iodine-125** Decontamination.

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